

Application Notes and Protocols: 2-Azacyclononanone as a Key Intermediate in Pharmaceutical Synthesis

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Compound of Interest

Compound Name: 2-Azacyclononanone

Cat. No.: B145865

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Introduction

2-Azacyclononanone, also known as capryllactam or octanolactam, is a nine-membered cyclic lactam that serves as a crucial building block in organic and medicinal chemistry. Its versatile chemical structure allows for a range of chemical transformations, making it a valuable intermediate in the synthesis of various molecules, including active pharmaceutical ingredients (APIs) and pharmaceutical excipients. This document provides detailed application notes and protocols for the use of **2-azacyclononanone** as a starting material in the synthesis of pharmaceutical-related compounds, with a specific focus on its role in the production of the oral absorption enhancer Salcaprozate Sodium (SNAC).

Application in Pharmaceutical Synthesis: From Intermediate to Functional Excipient

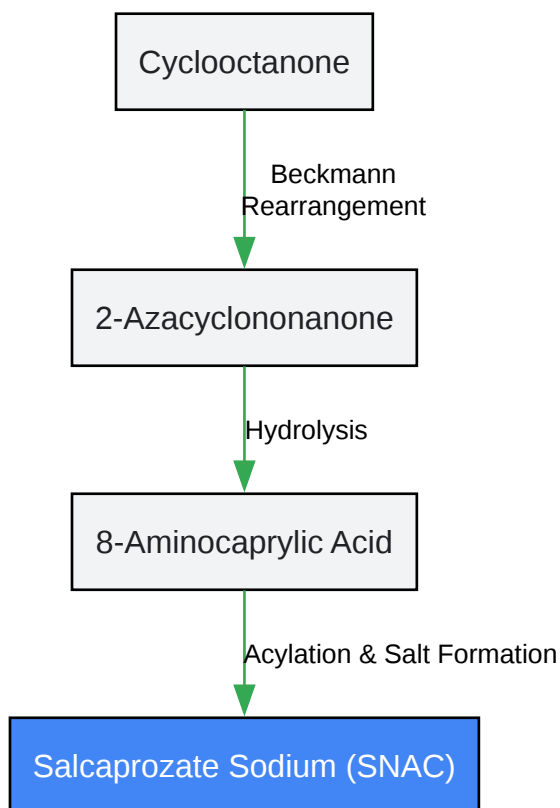
While not typically incorporated into the final structure of an active pharmaceutical ingredient, **2-azacyclononanone** is a key precursor to 8-aminocaprylic acid. This amino acid derivative is subsequently used to synthesize Salcaprozate Sodium (SNAC), a clinically approved oral absorption promoter. SNAC is a key component in the oral formulation of the glucagon-like peptide-1 (GLP-1) receptor agonist, semaglutide, which is used in the treatment of type 2

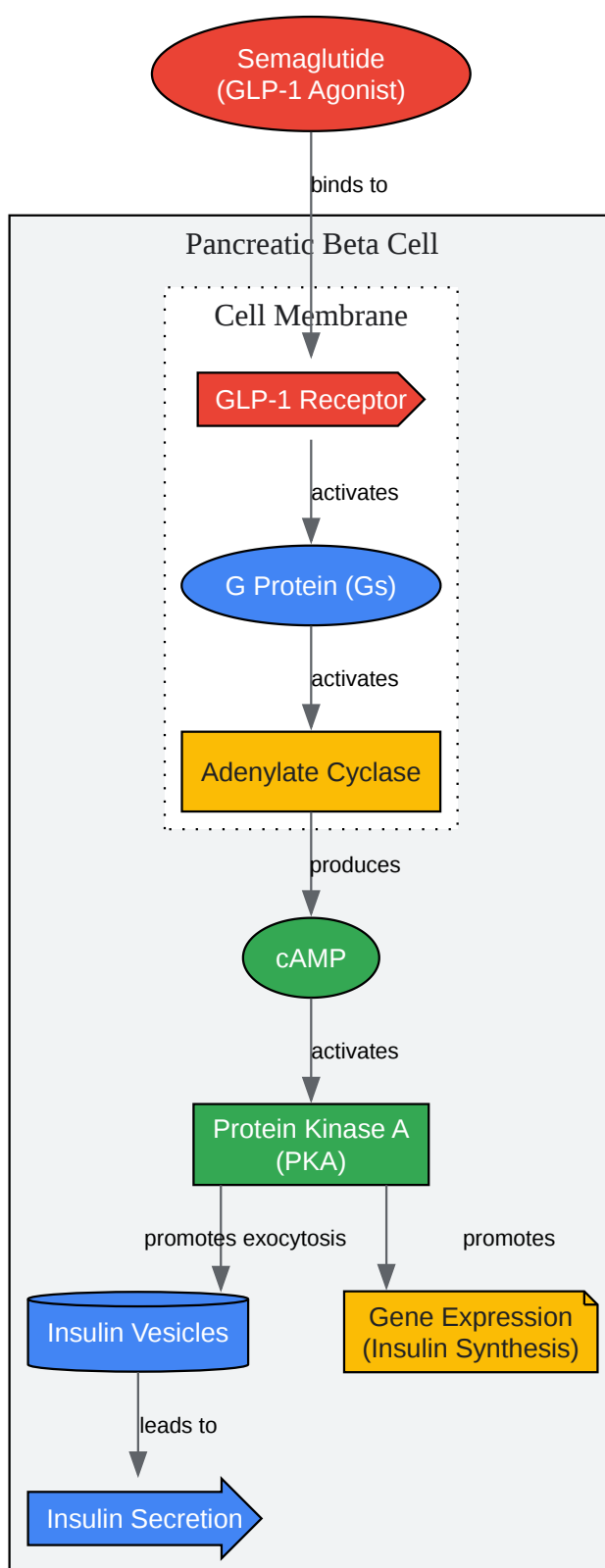
diabetes. The presence of SNAC in the formulation protects semaglutide from the harsh acidic environment of the stomach and facilitates its absorption into the bloodstream.

The synthetic pathway from cyclooctanone to Salcaprozate Sodium, involving **2-azacyclononanone** as a key intermediate, is a prime example of the importance of foundational chemical building blocks in modern drug development.

Synthetic Pathway Overview

The overall synthetic route from a readily available starting material, cyclooctanone, to the final functional excipient, Salcaprozate Sodium, is depicted below. This multi-step synthesis highlights the transformation of a simple cyclic ketone into a specialized molecule designed to improve the oral bioavailability of peptide-based drugs.





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